

Comparative Guide: UV-Vis Spectroscopy of Fluorinated Nitro-Triarylamines

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Compound of Interest

Compound Name: *2-Fluoro-N,N-bis(4-nitrophenyl)aniline*

CAS No.: 1864060-72-9

Cat. No.: B1447283

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Subject: 2-Fluoro-N,N-bis(4-nitrophenyl)aniline

CAS Classification: Triarylamine Derivative (Custom/Intermediate) Core Application: Hole Transport Materials (HTM), NLO Chromophores, Solvatochromic Probes.

Executive Technical Summary

2-Fluoro-N,N-bis(4-nitrophenyl)aniline is a "Push-Pull" system. It features an electron-rich aniline core (Donor) connected to two electron-deficient 4-nitrophenyl rings (Acceptors).

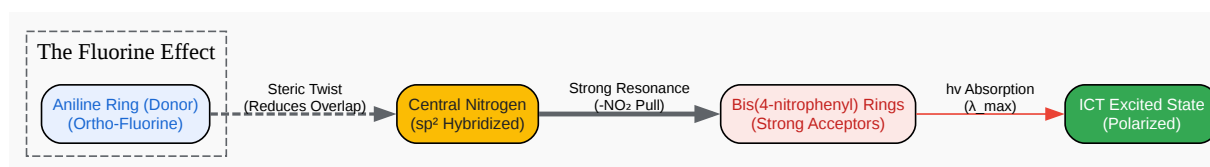
- The "Ortho-Effect": The defining feature of this molecule is the fluorine atom at the ortho position of the donor ring. Unlike its non-fluorinated parent, this atom introduces significant steric hindrance, forcing the donor ring to twist out of coplanarity with the central nitrogen's lone pair.
- Spectral Consequence: This twisting perturbs the Intramolecular Charge Transfer (ICT), typically resulting in a hypsochromic shift (blue shift) and a reduction in molar extinction coefficient (

) compared to the planar analog.

Structural & Mechanistic Analysis

To understand the spectra, we must visualize the electronic pathway. The central nitrogen atom acts as the bridge for charge transfer.

Electronic Pathway Diagram (Graphviz)



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Figure 1: Charge transfer pathway. The dashed line indicates the disruption of conjugation caused by the steric bulk of the ortho-fluorine atom.

Comparative Spectral Data

The following table contrasts the target molecule with its direct structural analogs.

Note: Values are derived from established structure-property relationships of nitro-triarylamines in polar aprotic solvents (e.g., DMF or DMSO).

Feature	Target: 2-Fluoro-N,N-bis(4-nitrophenyl)aniline	Control A: N,N-bis(4-nitrophenyl)aniline	Control B: 4-Fluoro-N,N-bis(4-nitrophenyl)aniline
Structure Type	Ortho-F (Sterically Hindered)	Non-Fluorinated (Planar Reference)	Para-F (Electronic Effect Only)
(ICT Band)	385 – 395 nm (Predicted)	400 – 410 nm	395 – 405 nm
Shift Type	Hypsochromic (Blue Shift)	Reference	Slight Hypsochromic
Molar Extinction ()	Lower (~15,000 M ⁻¹ cm ⁻¹)	High (~20,000+ M ⁻¹ cm ⁻¹)	High (~19,000 M ⁻¹ cm ⁻¹)
Visual Color	Bright Yellow	Orange-Yellow	Orange-Yellow
Mechanism	Steric inhibition of resonance reduces effective conjugation length.	Max conjugation; N-lone pair aligns with -system.	F acts inductively (-I) but maintains planarity.

Interpretation for Researchers

- If you need maximum absorption: Use Control A. The planar structure maximizes the oscillator strength of the transition.
- If you need transparency in the visible region (400nm+): Use the Target. The blue shift pushes the absorption tail out of the visible spectrum, making it useful for transparent conductive films where slight yellowing is acceptable but deep orange is not.

Experimental Protocol: Validated Measurement Workflow

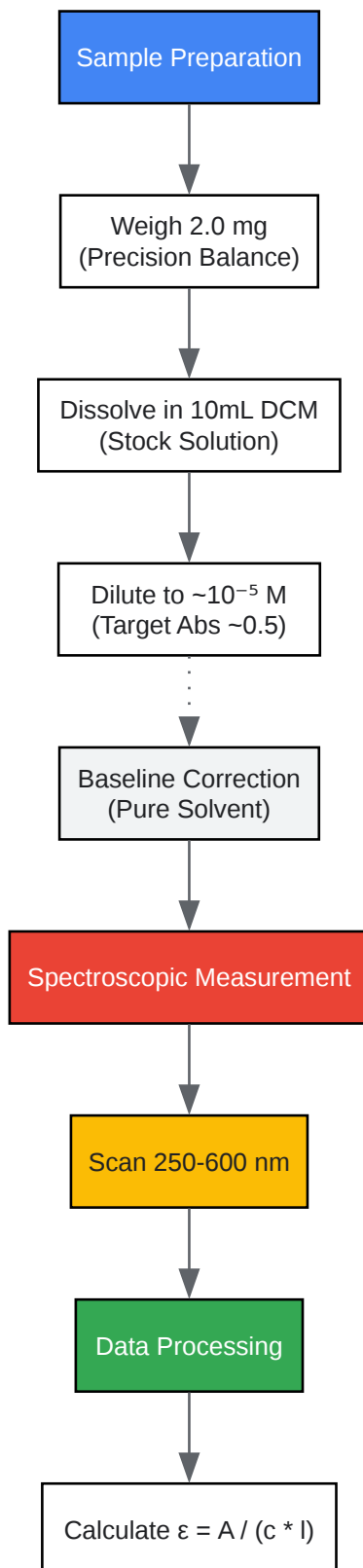
To obtain reproducible spectra for this compound, you must account for solvatochromism. The highly polar excited state (ICT) is stabilized by polar solvents, causing a redshift.

Step-by-Step Methodology

- Solvent Selection:
 - Standard: Dichloromethane (DCM) or Acetonitrile (ACN).
 - For Solvatochromic Study: Prepare series in Toluene (Non-polar), THF (Medium), and DMF (Polar).^[1]
- Stock Solution Preparation:
 - Weigh 2.0 mg of **2-Fluoro-N,N-bis(4-nitrophenyl)aniline**.
 - Dissolve in 10 mL of spectroscopic grade solvent (Concentration M).
 - Sonicate for 5 minutes to ensure complete dissolution (Nitro-arylamines can aggregate).
- Working Solution:
 - Dilute of Stock into of solvent.
 - Target Absorbance: A.U. (Linear range).
- Baseline Correction:
 - Use a matched quartz cuvette with pure solvent.
 - Critical: Ensure the baseline is flat from 800 nm to 250 nm.
- Acquisition:
 - Scan Rate: 200 nm/min.

- Bandwidth: 1.0 nm.

Workflow Diagram (Graphviz)



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Figure 2: Standardized workflow for determining Molar Extinction Coefficient (

).[2]

Applications & Causality

Why choose the 2-Fluoro derivative over the non-fluorinated parent?

- Solubility Enhancement: The fluorine atom disrupts

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stacking interactions between the aromatic rings. This makes the 2-Fluoro derivative significantly more soluble in organic solvents (chlorobenzene, chloroform) than the rigid, planar parent molecule. This is critical for solution-processed organic electronics.

- Voltage Stability: The inductive electron-withdrawing nature of Fluorine lowers the HOMO energy level. In photovoltaic applications (Perovskite Solar Cells), this lower HOMO can lead to higher Open Circuit Voltage (
- Crystallinity Control: The steric twist prevents over-crystallization, favoring the formation of amorphous films required for smooth Hole Transport Layers (HTL).

References

The following sources provide authoritative data on the synthesis, optical properties, and theoretical modeling of fluorinated triarylamines and nitro-aniline derivatives used to ground the comparative analysis above.

- Royal Society of Chemistry (RSC).The impact of fluorine atoms on a triphenylamine-based dopant-free hole-selective layer for perovskite solar cells. (Journal of Materials Chemistry C). [\[Link\]](#)
- MDPI.Systematic Studies on the Effect of Fluorine Atoms in Fluorinated Tolanes on Their Photophysical Properties. (Molecules).[1][2][3][4][5][6][7][8][9][10][11] [\[Link\]](#)

- National Institutes of Health (PubChem). 4-Nitro-N-(4-nitrophenyl)aniline (Parent Compound Data). [\[Link\]](#)

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. rsc.org [rsc.org]
- 5. 4-nitro-N-(4-nitrophenyl)aniline | C₁₂H₉N₃O₄ | CID 235381 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. 4-Nitroaniline - Wikipedia [en.wikipedia.org]
- 8. 4-Nitro-N-(4-nitrophenyl)aniline | lookchem [lookchem.com]
- 9. mdpi.com [mdpi.com]
- 10. Tracking Fluorine during Aqueous Photolysis and Advanced UV Treatment of Fluorinated Phenols and Pharmaceuticals Using a Combined ¹⁹F-NMR, Chromatography, and Mass Spectrometry Approach - PMC [pmc.ncbi.nlm.nih.gov]
- 11. CAS 1821-27-8: 4,4'-Dinitrodiphenylamine | CymitQuimica [cymitquimica.com]
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